Potential Research Applications of N1,N2-dimethylglycinamide: A Technical Guide

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Compound of Interest

Compound Name:	*N-methyl-2-(methylamino)acetamide*
CAS No.:	*44565-47-1*
Cat. No.:	*B1271339*

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Disclaimer: Direct research on the biological applications of N1,N2-dimethylglycinamide is currently limited. This guide extrapolates potential research avenues based on its structural similarity to N,N-dimethylglycine (DMG), a well-studied dietary supplement. The information presented herein is intended for research and drug development professionals and should be interpreted as a theoretical framework for investigation.

Introduction

N1,N2-dimethylglycinamide is a derivative of the amino acid glycine. While its primary current application appears to be in the realm of synthetic chemistry, particularly as a reagent in peptide synthesis, its structural analogy to N,N-dimethylglycine (DMG) suggests a range of unexplored biological activities. DMG is known to act as a metabolic enhancer and a methyl donor, influencing a variety of physiological processes. This guide will explore the potential research applications of N1,N2-dimethylglycinamide, drawing parallels from the established biological profile of DMG.

Core Chemical Information

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Parameter	Value	Reference
IUPAC Name	2-(dimethylamino)-N-methylacetamide	N/A
Molecular Formula	C5H12N2O	N/A
Molecular Weight	116.16 g/mol	N/A
CAS Number	44565-47-1	[1]
Canonical SMILES	CNCC(=O)N(C)C	N/A
Primary Known Use	Reagent in Peptide Synthesis	[1]

Potential Research Applications & Mechanisms of Action

Based on the known biological activities of the closely related N,N-dimethylglycine (DMG), several research avenues for N1,N2-dimethylglycinamide can be proposed. The central hypothesis is that N1,N2-dimethylglycinamide may act as a prodrug to DMG or exhibit similar bioactivities due to structural similarities.

Methylation and Metabolic Regulation

DMG is an intermediate in the metabolism of choline and plays a role in the one-carbon cycle, donating methyl groups for the synthesis of various biomolecules. This process is crucial for DNA methylation, neurotransmitter synthesis, and detoxification pathways.

Potential Research Focus:

- Investigate the ability of N1,N2-dimethylglycinamide to influence cellular methylation patterns.
- Assess its impact on the homocysteine-methionine cycle.
- Explore its potential to modulate the synthesis of neurotransmitters like dopamine and norepinephrine.

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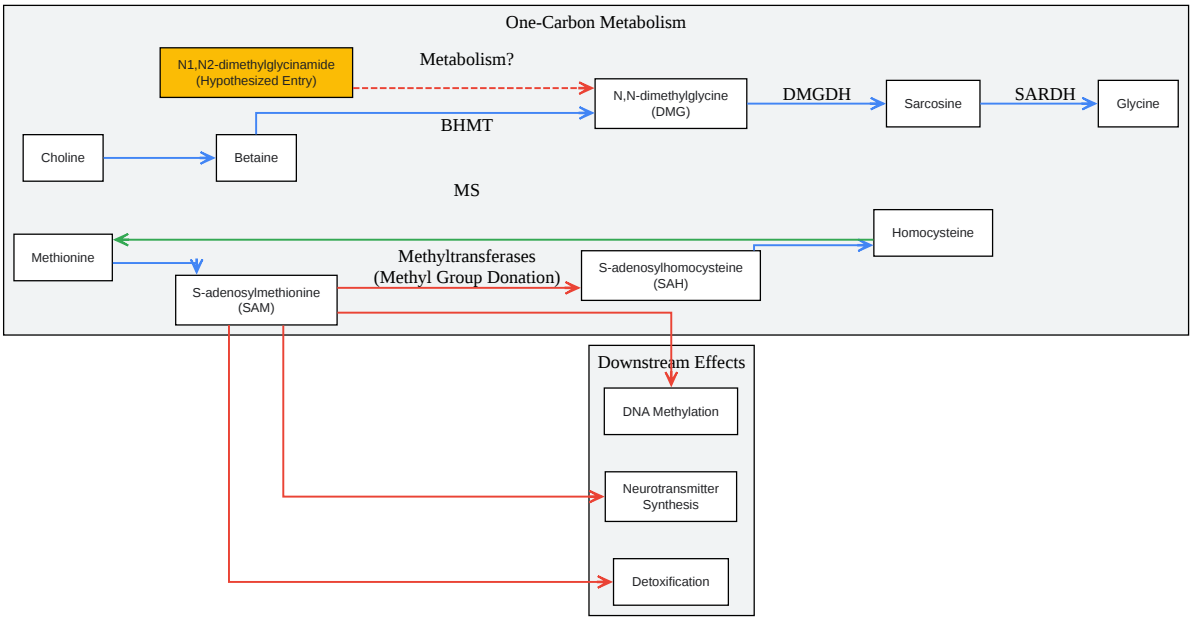
Proposed Signaling Pathway:



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Caption: Hypothesized entry of N1,N2-dimethylglycinamide into the one-carbon metabolism pathway.

Antioxidant and Anti-inflammatory Properties

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DMG has demonstrated antioxidant effects by protecting cells from oxidative stress. It is also suggested to have anti-inflammatory properties.

Potential Research Focus:

- Evaluate the free radical scavenging activity of N1,N2-dimethylglycinamide in vitro.
- Assess its ability to reduce markers of oxidative stress (e.g., malondialdehyde) and inflammation (e.g., pro-inflammatory cytokines) in cell-based assays and animal models.
- Investigate its potential protective effects against oxidative damage in models of neurodegenerative diseases or skin aging.

Nootropic and Neuroprotective Effects

The role of DMG in neurotransmitter synthesis and its potential antioxidant effects suggest that N1,N2-dimethylglycinamide could be explored for nootropic (cognitive-enhancing) and neuroprotective applications.

Potential Research Focus:

- Assess the impact of N1,N2-dimethylglycinamide on learning and memory in animal models.
- Investigate its potential to protect neurons from excitotoxicity or oxidative stress-induced apoptosis.
- Explore its modulatory effects on neurotransmitter systems, such as the glutamatergic and dopaminergic systems.

Quantitative Data from N,N-Dimethylglycine (DMG) Studies

The following tables summarize quantitative data from studies on DMG, which can serve as a benchmark for future studies on N1,N2-dimethylglycinamide.

Table 1: Effects of DMG on Immune Response

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Parameter	Control Group	DMG Group	Fold Change	Reference
Antibody Titer	1x	4.5x	+350%	[2]
Leukocyte Inhibition Factor (LIF)	Baseline	Significantly Increased	-	[2]

Table 2: Effects of a DMG derivative (DMG-Am) in a Parkinson's Disease Model

Parameter	MPTP Group (Model)	MPTP + DMG-Am Group	% Improvement	Reference
Rotarod Test (seconds)	189.6 s	282.5 s (approx.)	+49%	[1]

Experimental Protocols

The following are proposed experimental protocols to investigate the potential biological activities of N1,N2-dimethylglycinamide.

Protocol: In Vitro Antioxidant Activity Assessment (DPPH Assay)

- Preparation of Stock Solution: Prepare a 10 mM stock solution of N1,N2-dimethylglycinamide in a suitable solvent (e.g., water or DMSO).
- Preparation of Working Solutions: Create a series of dilutions of the stock solution to obtain final concentrations ranging from 1 µM to 1 mM.
- DPPH Solution: Prepare a 0.1 mM solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.
- Assay Procedure:
  - In a 96-well plate, add 50 µL of each concentration of the N1,N2-dimethylglycinamide working solution.

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- Add 150 µL of the DPPH solution to each well.
- Include a positive control (e.g., ascorbic acid) and a negative control (solvent only).
- Incubate the plate in the dark at room temperature for 30 minutes.

- Measurement: Measure the absorbance at 517 nm using a microplate reader.
- Calculation: Calculate the percentage of DPPH scavenging activity for each concentration.

Protocol: Assessment of Anti-inflammatory Effects in LPS-stimulated Macrophages

- Cell Culture: Culture RAW 264.7 macrophages in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
- Cell Seeding: Seed the cells in a 24-well plate at a density of 2 x 10^5 cells/well and allow them to adhere overnight.
- Treatment:
  - Pre-treat the cells with various concentrations of N1,N2-dimethylglycinamide (1-100 µM) for 1 hour.
  - Stimulate the cells with 1 µg/mL of lipopolysaccharide (LPS) for 24 hours.
- Sample Collection: Collect the cell culture supernatant.
- Measurement of Nitric Oxide (NO): Measure the concentration of nitrite (a stable metabolite of NO) in the supernatant using the Griess reagent.
- Measurement of Cytokines: Quantify the levels of pro-inflammatory cytokines (e.g., TNF-α, IL-6) in the supernatant using ELISA kits.
- Data Analysis: Compare the levels of NO and cytokines in the treated groups to the LPS-only control group.

Experimental Workflow Diagram:

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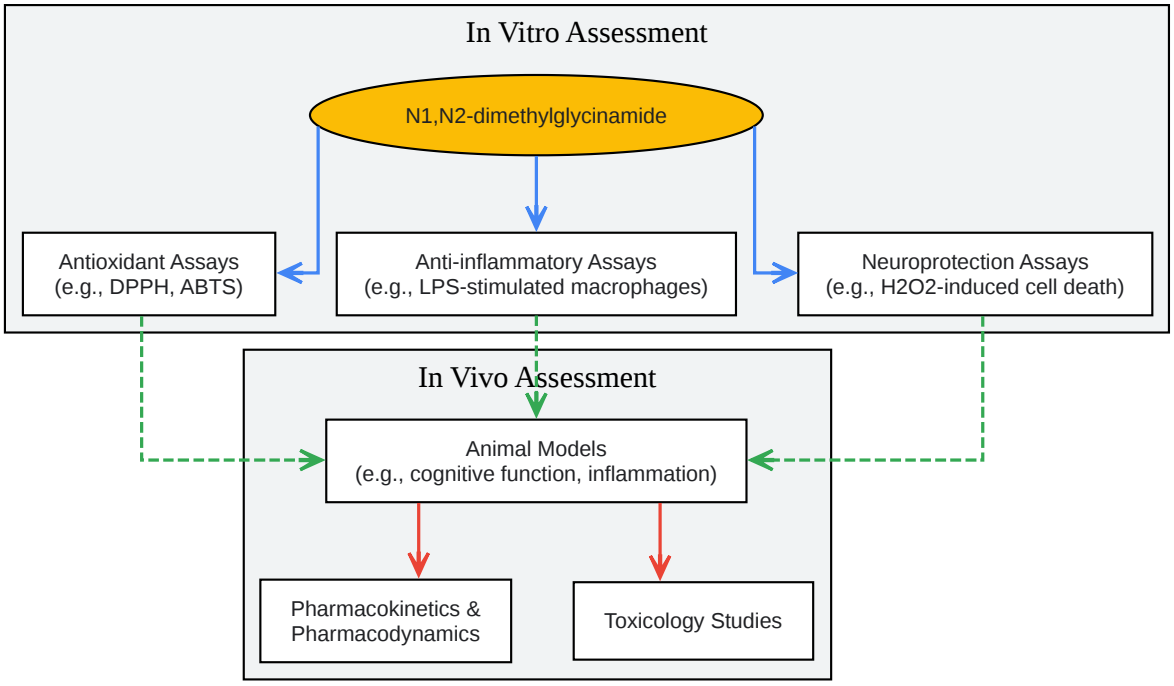

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Caption: A generalized workflow for investigating the biological activities of N1,N2-dimethylglycinamide.

Role in Peptide Synthesis

While detailed protocols for the specific use of N1,N2-dimethylglycinamide in peptide synthesis are not readily available in public literature, its structure suggests it could be used as a coupling additive or as a building block itself. Reagents with similar structures are sometimes employed to facilitate difficult couplings or to introduce specific modifications to peptides.

Potential Research Focus in Synthesis:

- Investigate the efficiency of N1,N2-dimethylglycinamide as a coupling reagent in solid-phase peptide synthesis (SPPS).
- Explore its use in the synthesis of peptidomimetics.

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- Evaluate its impact on the suppression of side reactions during peptide synthesis.

Conclusion and Future Directions

N1,N2-dimethylglycinamide represents a chemical entity with untapped potential for biological research. Drawing parallels from its close structural analog, N,N-dimethylglycine, compelling hypotheses can be formulated for its application in areas such as metabolic regulation, antioxidant therapy, and neuroprotection. The experimental frameworks provided in this guide offer a starting point for researchers to systematically investigate these possibilities. Future research should focus on direct biological testing of N1,N2-dimethylglycinamide to validate these hypotheses and to elucidate its specific mechanisms of action, safety profile, and pharmacokinetic properties. Such studies will be crucial in determining its potential as a novel therapeutic agent or a valuable research tool.

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References

- 1. mdpi.com [mdpi.com]
- 2. info.vetriscience.com [info.vetriscience.com]
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